

2-Amino-3-methoxypyridine CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3-methoxypyridine

Cat. No.: B156974

[Get Quote](#)

An In-depth Technical Guide to 2-Amino-3-methoxypyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-3-methoxypyridine**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document details its chemical identity, physicochemical properties, synthesis, analytical methods, and known applications.

Core Compound Identity

CAS Number: 10201-71-5[1]

Molecular Structure:

- Molecular Formula: C₆H₈N₂O[1]
- Molecular Weight: 124.14 g/mol [1]
- IUPAC Name: 3-methoxypyridin-2-amine[1]
- Synonyms: **2-Amino-3-methoxypyridine**, 3-Methoxypyridin-2-amine[1]

- Chemical Structure:

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **2-Amino-3-methoxypyridine** is presented below for easy reference and comparison.

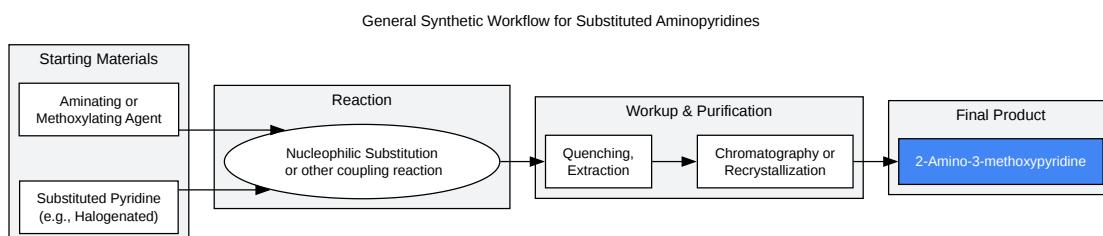
Property	Value	Reference
Physical State	Grey solid	Chem-Impex
Boiling Point	235 °C at 760 mmHg	
Purity	≥ 95% (HPLC)	Chem-Impex
Storage Temperature	0-8 °C, protect from light	
XLogP3	0.5	[1]
Topological Polar Surface Area	48.1 Å ²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	124.063662883 Da	[1]
InChI	InChI=1S/C6H8N2O/c1-9-5-3-2-4-8-6(5)7/h2-4H,1H3,(H2,7,8)	[1]
InChIKey	HNAYRVKSWGSQTP-UHFFFAOYSA-N	[1]
SMILES	COC1=C(N=CC=C1)N	[1]

Note: Some data is computed and may vary from experimental values.

Synthesis and Experimental Protocols

While a specific, detailed, peer-reviewed synthesis protocol for **2-Amino-3-methoxypyridine** is not readily available in the searched literature, a general synthetic approach can be inferred from the synthesis of structurally related compounds, such as 2-amino-3-nitro-6-methoxypyridine. A plausible synthetic route would involve the methylation of a suitable 2-amino-3-halopyridine or the amination of a 3-methoxypyridine derivative.

A generalized workflow for the synthesis of a substituted aminopyridine is outlined below.



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for substituted aminopyridines.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC):

HPLC is a standard technique for assessing the purity of **2-Amino-3-methoxypyridine** and related compounds. A reverse-phase C18 column is typically employed.

General HPLC Protocol (Adaptable for **2-Amino-3-methoxypyridine**):

- Instrument: HPLC system with a UV detector.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water with an acidic modifier (e.g., 0.1% phosphoric acid or formic acid for MS compatibility).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a suitable wavelength (e.g., 254 nm).
- Sample Preparation: The sample is dissolved in the mobile phase or a compatible solvent to a known concentration (e.g., 1 mg/mL) and filtered.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR spectroscopy is crucial for the structural elucidation of **2-Amino-3-methoxypyridine**.

While specific spectral data from the search results is limited, ^1H NMR and ^{13}C NMR spectra would provide definitive structural confirmation. ChemicalBook provides access to the ^1H NMR spectrum for this compound.[\[2\]](#)

Mass Spectrometry (MS):

Mass spectrometry, often coupled with chromatography (GC-MS or LC-MS), is used to determine the molecular weight and fragmentation pattern, confirming the identity of the compound.

Biological and Industrial Significance

2-Amino-3-methoxypyridine serves as a versatile building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.[\[3\]](#)

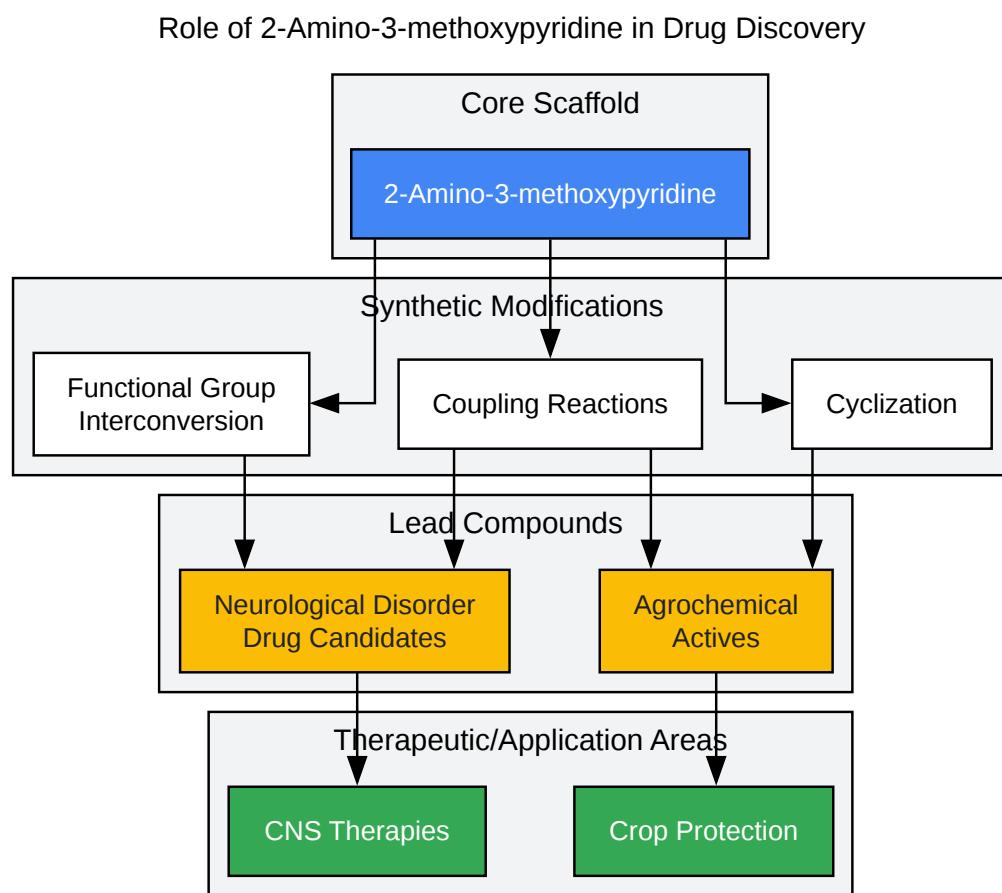
Pharmaceutical Development:

This compound is a key intermediate in the development of various pharmaceutical agents. It is particularly noted for its use in the synthesis of compounds targeting neurological disorders.[\[3\]](#)

Agrochemical Chemistry:

In the agrochemical industry, **2-Amino-3-methoxypyridine** is utilized as a precursor for the synthesis of novel herbicides and pesticides.[3]

The role of **2-Amino-3-methoxypyridine** as a foundational element in drug discovery is visualized in the following diagram.



[Click to download full resolution via product page](#)

Caption: **2-Amino-3-methoxypyridine** as a building block in drug discovery.

Safety Information

2-Amino-3-methoxypyridine is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Amino-3-methoxypyridine | C6H8N2O | CID 9920384 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-3-methoxypyridine(10201-71-5) 1H NMR spectrum [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [2-Amino-3-methoxypyridine CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b156974#2-amino-3-methoxypyridine-cas-number-and-molecular-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com